

(Z)-8-Dodecen-1-ol role in insect chemical ecology

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Compound of Interest

Compound Name: (Z)-8-Dodecen-1-ol

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An In-Depth Technical Guide on the Role of **(Z)-8-Dodecen-1-ol** in Insect Chemical Ecology

Introduction

(Z)-8-Dodecen-1-ol is a straight-chain monounsaturated fatty alcohol that plays a pivotal role in the chemical communication of numerous insect species, particularly within the order Lepidoptera.[1][2][3] As a primary component of sex pheromone blends, it is crucial for the mating rituals and reproductive success of various moths.[1] This technical guide provides a comprehensive overview of the function, perception, and practical applications of **(Z)-8-Dodecen-1-ol**, with a focus on its role in the chemical ecology of the Oriental Fruit Moth (*Grapholita molesta*). The information presented is intended for researchers, scientists, and professionals involved in entomology, chemical ecology, and the development of pest management strategies.

Role as a Sex Pheromone

(Z)-8-Dodecen-1-ol is a well-established sex pheromone component for a variety of lepidopteran species.[1] Its most extensively studied role is in the chemical communication of the Oriental fruit moth, *Grapholita molesta*, a significant pest in fruit orchards worldwide. In this species, **(Z)-8-Dodecen-1-ol** is part of a multi-component pheromone blend that mediates the attraction of males to females for mating. The precise ratio of **(Z)-8-Dodecen-1-ol** to other compounds in the blend is critical for ensuring species-specific attraction and reproductive isolation.

Quantitative Data: Pheromone Blends and Electrophysiological Responses

The behavioral activity of **(Z)-8-Dodecen-1-ol** is highly dependent on its concentration and the presence of other synergistic or antagonistic compounds. The following tables summarize key quantitative data regarding its role in the pheromone blend of *Grapholita molesta*.

Table 1: Composition of the Female-Emitted Sex Pheromone of *Grapholita molesta*

Pheromone Component	Chemical Name	Typical Ratio	Reference
Z8-12:Ac	(Z)-8-dodecenyl acetate	100	
E8-12:Ac	(E)-8-dodecenyl acetate	~7	
Z8-12:OH	(Z)-8-dodecen-1-ol	~30	
12:OH	Dodecanol	~20	

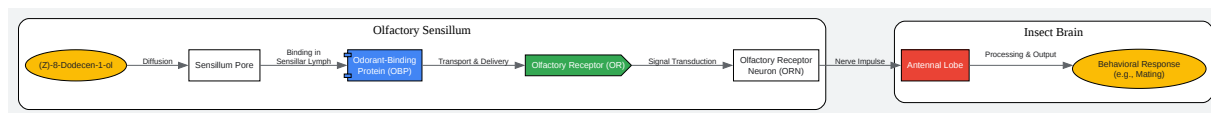
Table 2: Electroantennogram (EAG) Response Data

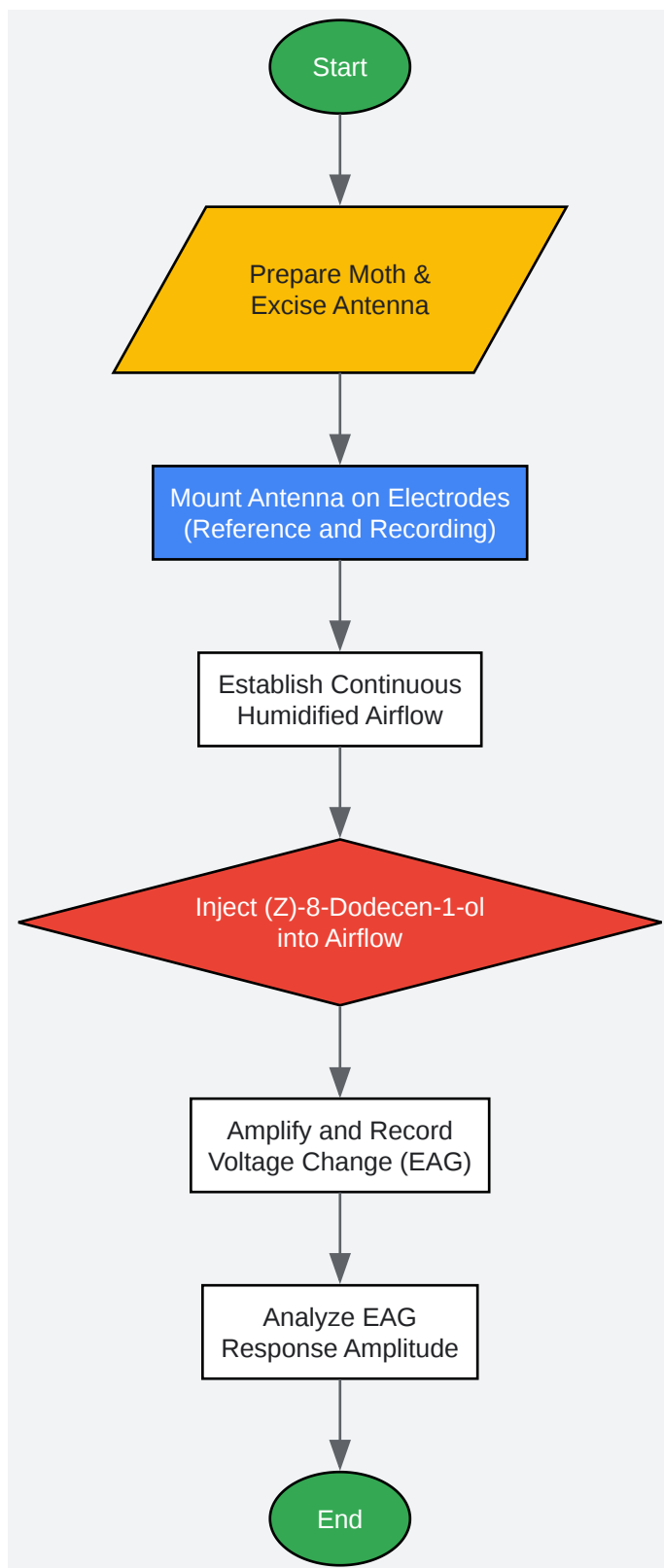
Insect Species	Compound	Observation	Reference
Grapholita molesta	(Z)-8-Dodecen-1-ol	Prolonged exposure resulted in an 80% reduction in EAG response, indicating sensory adaptation.	
Cydia pomonella	(E,E)-8,10-dodecadienol (Codlemone) and its analogs	The most abundant receptor neuron type is most sensitive to the main pheromone, with responses to geometric isomers being comparable to a tenfold lower dose of the primary compound.	

Olfactory Signaling Pathway

The perception of **(Z)-8-Dodecen-1-ol** in insects is a complex process that begins at the antenna and culminates in a behavioral response. The general olfactory signaling pathway in moths involves several key steps, from the binding of the pheromone molecule to the generation of a nerve impulse.

Upon entering the pores of an olfactory sensillum on the male moth's antenna, the hydrophobic **(Z)-8-Dodecen-1-ol** molecule is thought to be bound by Odorant-Binding Proteins (OBPs) present in the sensillar lymph. These proteins transport the pheromone to Olfactory Receptors (ORs) located on the dendritic membrane of Olfactory Receptor Neurons (ORNs). The binding of **(Z)-8-Dodecen-1-ol** to its specific OR triggers a conformational change, leading to the opening of an ion channel. This results in the depolarization of the ORN membrane, generating an action potential that is transmitted to the antennal lobe of the insect's brain for processing, ultimately leading to a behavioral response such as flight towards the pheromone source.





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